

Application Notes and Protocols for Preparing Fenuron Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenuron

Cat. No.: B033495

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenuron is a phenylurea herbicide that functions as a photosystem II inhibitor.[1][2] In the context of research and drug development, precise and accurate preparation of stock solutions is critical for the reproducibility and reliability of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Fenuron** due to its high solubilizing capacity for many organic compounds.[3] These application notes provide a detailed protocol for the preparation, storage, and handling of **Fenuron** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative properties of **Fenuron** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ N ₂ O	[4][5]
Molecular Weight	164.21 g/mol	[3][4]
Appearance	White to off-white solid	[3]
Solubility in DMSO	100 mg/mL (608.98 mM)	[3]
Solubility in Water	< 0.1 mg/mL (insoluble)	[3]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[3]
Storage of Stock Solution in DMSO	-80°C for 6 months; -20°C for 1 month	[3]

Experimental Protocol: Preparation of a 100 mM Fenuron Stock Solution in DMSO

This protocol describes the preparation of a 10 mL of 100 mM **Fenuron** stock solution in DMSO.

Materials and Equipment

- **Fenuron** powder (purity ≥98%)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Analytical balance
- 15 mL polypropylene or glass vial
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- Handle **Fenuron** powder in a well-ventilated area or a chemical fume hood.^[6]
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.^{[7][8]}
- Avoid inhalation of dust and contact with skin and eyes.^{[7][8]}
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin.^[6] Handle with care.
- Consult the Safety Data Sheet (SDS) for **Fenuron** and DMSO for complete safety information.^{[7][9]}

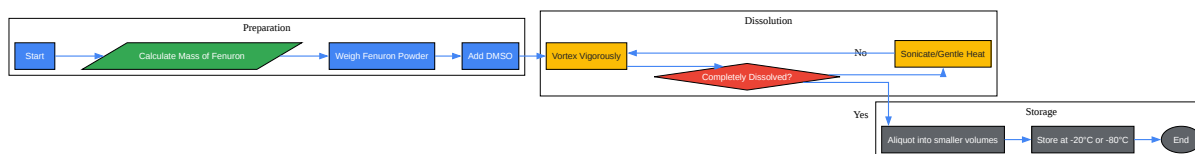
Step-by-Step Procedure

- Calculate the required mass of **Fenuron**:
 - To prepare 10 mL of a 100 mM stock solution, the following calculation is used:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 164.21 \text{ g/mol} = 0.16421 \text{ g}$
 - Therefore, you will need to weigh out 164.21 mg of **Fenuron**.
- Weighing the **Fenuron**:
 - Tare a clean, dry 15 mL vial on the analytical balance.
 - Carefully weigh 164.21 mg of **Fenuron** powder directly into the vial.
- Dissolving the **Fenuron** in DMSO:
 - Add 10 mL of anhydrous DMSO to the vial containing the **Fenuron** powder.

- Tightly cap the vial.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Enhancing Dissolution (if necessary):
 - If the **Fenuron** does not completely dissolve, sonicate the vial in an ultrasonic bath for 5-10 minutes.^[3]
 - Gentle heating can also be applied, but care should be taken to avoid degradation of the compound.
- Storage of the Stock Solution:
 - Once the **Fenuron** is completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[3]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[3]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Fenuron** stock solution in DMSO.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Fenuron** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molarity Calculator [sigmaaldrich.com]
- 2. quora.com [quora.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. iacuc.wsu.edu [iacuc.wsu.edu]
- 7. Final % DMSO Concentration - General Lab Techniques [protocol-online.org]
- 8. researchgate.net [researchgate.net]
- 9. How to calculate the molar concentration of the solution | FAQ | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing Fenuron Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033495#preparing-fenuron-stock-solutions-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com